

Solubility of Monobutyltin Oxide in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Monobutyltin oxide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **monobutyltin oxide** (MBTO), a compound of significant interest in various industrial and chemical processes. This document collates available data on its solubility in organic solvents, addresses inconsistencies in the literature, and provides standardized experimental protocols for solubility determination.

Introduction to Monobutyltin Oxide (MBTO)

Monobutyltin oxide, also known as butylstannoic acid, is an organotin compound with the chemical identifier CAS 2273-43-0. It typically presents as an amorphous, white powder. Its chemical formula is generally represented as $C_4H_{10}O_2Sn$, corresponding to the structure of butylstannoic acid (C_4H_9SnOOH).^{[1][2]} MBTO is widely utilized as a catalyst in the production of polyester resins and in various esterification and polycondensation reactions. Understanding its solubility is critical for optimizing reaction conditions, developing formulations, and ensuring process efficiency.

Solubility Profile of Monobutyltin Oxide

The solubility of MBTO in organic solvents is a subject with conflicting reports in the available literature. While some sources describe it as soluble in specific organic media, the consensus from multiple technical data sheets points towards very limited solubility in most organic solvents under standard conditions.

Qualitative Solubility

There is a notable discrepancy in qualitative descriptions of MBTO's solubility. A significant number of sources state that MBTO is "almost insoluble" or "insoluble" in water and most organic solvents.[1][3] However, it is consistently reported to be soluble in strong bases, alkalis, and mineral acids.[1]

In contrast, some literature suggests that MBTO is soluble in specific organic solvents such as chloroform, toluene, and acetone.[4] Another source posits that the presence of the butyl group should contribute to its solubility in organic media.[5] This contradiction highlights the need for careful experimental verification by researchers.

A key aspect of MBTO's application is its ability to solubilize under specific reaction conditions. It is widely reported that MBTO becomes soluble in carboxylic acids at elevated temperatures, typically around 80°C, which is a condition met during its use as an esterification catalyst.[3][4]

Quantitative Solubility Data

Quantitative data on the solubility of **monobutyltin oxide** in organic solvents is sparse. The most consistently reported figure is a solubility of 9.5 mg/L in "organic solvents" at 20°C.[6] This low value aligns with the description of MBTO as being largely insoluble. For context, the water solubility is cited within the range of 317 to 3200 µg/L at 20°C.[6]

The following table summarizes the available quantitative solubility data for **monobutyltin oxide**.

Solvent	Temperature (°C)	Solubility	Citation(s)
"Organic Solvents"	20	9.5 mg/L	[6]
Water	20	317-3200 µg/L	[6]

Factors Influencing Solubility

The solubility of a compound like **monobutyltin oxide** is not static and can be influenced by several factors. Understanding these can allow for the manipulation of conditions to achieve desired solubility for specific applications.

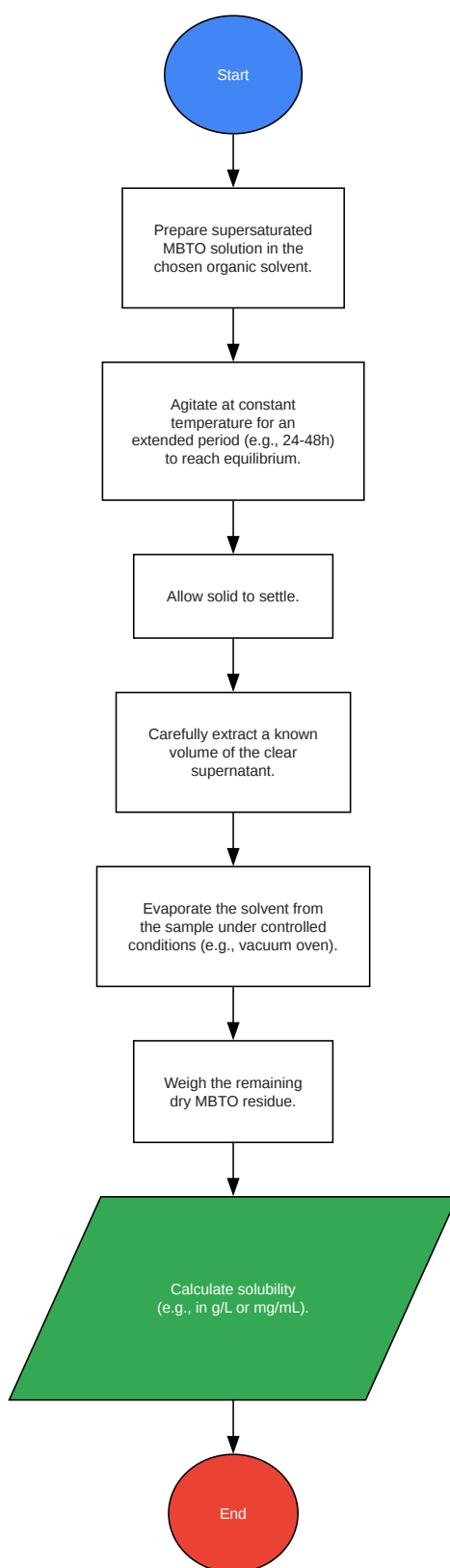
Caption: Key factors affecting the solubility of **Monobutyltin Oxide**.

Experimental Protocols for Solubility Determination

Given the limited and conflicting data, researchers may need to determine the solubility of MBTO in specific solvents of interest. Below are detailed methodologies for conducting such experiments.

Static Equilibrium Method (Gravimetric Analysis)

This is a common and reliable method for determining the solubility of a solid in a liquid.



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Caption: Workflow for the Static Equilibrium Method of solubility determination.

Methodology:

- **Preparation of Supersaturated Solution:** Add an excess amount of **monobutyltin oxide** to a known volume of the organic solvent in a sealed vessel. The excess solid is crucial to ensure that the solution becomes saturated.
- **Equilibration:** Agitate the mixture at a constant, controlled temperature for a prolonged period (e.g., 24 to 48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute. A temperature-controlled shaker or stirrer is ideal.
- **Phase Separation:** Cease agitation and allow the undissolved solid to settle completely. Centrifugation can be used to accelerate this process and ensure a clear supernatant.
- **Sampling:** Carefully withdraw a precise volume of the clear supernatant without disturbing the solid residue.
- **Solvent Evaporation:** Transfer the collected sample to a pre-weighed container and evaporate the solvent under controlled conditions (e.g., in a vacuum oven at a temperature that does not cause decomposition of the MBTO).
- **Mass Determination:** Once the solvent is fully evaporated, weigh the container with the dry MBTO residue.
- **Calculation:** The solubility is calculated by dividing the mass of the residue by the volume of the supernatant sample taken.

General Solubility Test Protocol

For a quicker, semi-quantitative assessment, the following protocol can be used.

Methodology:

- **Solvent Addition:** Into a small test tube, add approximately 30 mg of **monobutyltin oxide**.
- **Initial Observation:** Add the chosen organic solvent in 0.5 mL increments, up to a total of 1 mL. After each addition, vortex or shake the tube vigorously for 30-60 seconds.

- **Solubility Assessment:** Observe the mixture. If the solid completely dissolves, it is considered soluble at that concentration (e.g., >30 mg/mL). If it does not, it can be classified as partially soluble or insoluble.
- **Effect of Temperature:** If the compound is not soluble at room temperature, gently heat the mixture in a water bath (e.g., to 50-70°C) and observe any changes in solubility. Be cautious with flammable solvents. Record the temperature at which dissolution occurs, if any.

Conclusion

The solubility of **monobutyltin oxide** in organic solvents is a complex topic with conflicting information in the public domain. While quantitative data is scarce, the general consensus points to low solubility in most common organic solvents at ambient temperatures. However, its solubility increases significantly in the presence of reactants like carboxylic acids at elevated temperatures, a key feature for its catalytic applications. For researchers and professionals in drug development, it is imperative to experimentally verify the solubility of MBTO in their specific solvent systems using standardized protocols as outlined in this guide. This will ensure accurate and reproducible results in formulation and process development.

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